

Application Notes and Protocols for Picoxystrobin Analysis in Plant Matrices

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Compound of Interest

Compound Name: Picoxystrobin-d3

Cat. No.: B12398175

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These application notes provide detailed methodologies for the extraction and quantification of the fungicide picoxystrobin from various plant matrices. The protocols are intended for researchers, scientists, and professionals in drug development and food safety analysis.

Introduction

Picoxystrobin is a broad-spectrum fungicide belonging to the strobilurin class, widely used to control fungal diseases in various crops.[1] Monitoring its residue levels in agricultural products is crucial for ensuring food safety and regulatory compliance. This document outlines two primary sample preparation techniques for the analysis of picoxystrobin in plant matrices: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) and Solid-Phase Extraction (SPE).

Comparative Data of Sample Preparation Techniques

The selection of a sample preparation method depends on the matrix, desired sensitivity, and available instrumentation. The following tables summarize the performance of different techniques for picoxystrobin analysis in various plant matrices.

Table 1: QuEChERS-based Methods for Picoxystrobin Analysis

Plant Matrix	Analytical Method	Spiking Levels (mg/kg)	Average Recovery (%)	RSD (%)	LOD (mg/kg)	LOQ (mg/kg)	Reference
Pepper	UPLC-MS/MS	-	91 - 107	3.7 - 9.6	0.000036 - 0.000272	0.00012 - 0.00091	[2][3]
Peanut (seedling, shell, stalk, kernels) & Soil	HPLC-MS/MS	0.01, 0.05, 0.5	79 - 114	3 - 12	-	-	[4]

Table 2: Solid-Phase Extraction (SPE) based Methods for Picoxystrobin Analysis

Plant Matrix	Analytical Method	Spiking Levels (mg/kg)	Average Recovery (%)	RSD (%)	LOD (mg/kg)	LOQ (mg/kg)	Reference
Apple, Hulled Rice, Mushroom, Pepper, Soybean, Mandarin	GC-ECD & GC-MS	0.02, 0.05, 0.5	64.0 - 98.3	< 10	0.005	0.02	[5][6][7]
Oriental Melon	GC- μ ECD & GC-MS	-	87.7 - 101.5	$\leq$ 9.6	0.003	0.01	[8]
Tomato	HPLC-UV	0.05, 0.5	-	< 3	0.01 (μ g/mL)	-	[9]

Experimental Protocols

QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Protocol for Pepper

This protocol is based on a modified QuEChERS method coupled with UPLC-MS/MS for the analysis of picoxystrobin in pepper.^{[2][3]}

3.1.1. Materials and Reagents

- Acetonitrile (ACN), HPLC grade
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- C18 sorbent
- Nano-zirconia
- Picoxystrobin analytical standard
- Deionized water

3.1.2. Sample Extraction

- Homogenize a representative sample of pepper (e.g., 10 g) in a blender.
- Weigh 5 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl.
- Cap the tube and vortex vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.

3.1.3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Take a 1 mL aliquot of the supernatant (acetonitrile extract) and transfer it to a 2 mL microcentrifuge tube.
- Add 40 mg of nano-zirconia and 10 mg of C18 sorbent.[\[2\]](#)[\[3\]](#)
- Vortex for 30 seconds.
- Centrifuge at 10000 rpm for 2 minutes.
- Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for UPLC-MS/MS analysis.

Solid-Phase Extraction (SPE) Protocol for Fruits and Vegetables

This protocol is a general method based on studies using SPE for the cleanup of picoxystrobin residues in various agricultural products like apples, oriental melon, and peppers.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

3.2.1. Materials and Reagents

- Acetonitrile (ACN) or Acetone, HPLC grade
- Sodium Chloride (NaCl)
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Florisil SPE cartridges (e.g., 1 g, 6 mL)
- Picoxystrobin analytical standard
- Deionized water

3.2.2. Sample Extraction

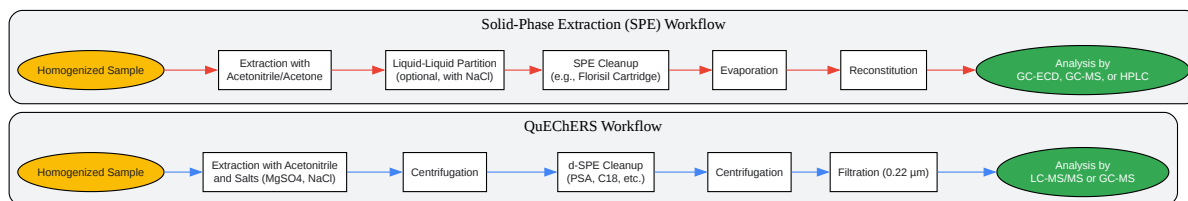
- Homogenize a representative sample (e.g., 20 g) in a blender.

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 20 mL of acetonitrile.
- Add 5 g of NaCl.
- Cap the tube and shake vigorously for 5 minutes.
- Centrifuge at 3500 rpm for 10 minutes.

3.2.3. Solid-Phase Extraction (SPE) Cleanup

- Condition a Florisil SPE cartridge by passing 5 mL of acetonitrile through it.
- Load 5 mL of the supernatant from the extraction step onto the conditioned SPE cartridge.
- Allow the sample to pass through the cartridge by gravity.
- Elute the analyte with an appropriate solvent (e.g., 10 mL of a mixture of acetone and n-hexane). The exact elution solvent may need optimization depending on the matrix.
- Collect the eluate and evaporate it to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in a suitable solvent (e.g., 1 mL of acetonitrile or mobile phase) for chromatographic analysis (GC or HPLC).

Visualization of Experimental Workflows



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Caption: Comparative workflow for picoxystrobin analysis.

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